

Application Notes and Protocols: The Use of Diethyl Methylmalonate in the Fragrance Industry

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl methylmalonate (CAS No. 609-08-5) is a versatile ester that serves as a valuable ingredient and synthetic intermediate in the fragrance industry. Its characteristic faint, pleasant, and fruity aroma makes it a desirable component in various fragrance formulations. Beyond its direct contribution to scent profiles, its chemical structure allows for its use as a building block in the synthesis of more complex aroma chemicals. These notes provide an overview of its applications, relevant physicochemical and olfactory properties, and detailed protocols for its use and analysis.

Physicochemical and Olfactory Properties

While detailed olfactory data for **diethyl methylmalonate** is not extensively documented in public literature, data for the closely related and structurally similar compound, diethyl malonate, provides a strong indication of its scent profile and performance. A compound synthesized from diethyl malonate has been described as having a fruity odor with apple, pear, and musky notes.[1] The following tables summarize key quantitative data.

Table 1: Physicochemical Properties of **Diethyl Methylmalonate**



Property	Value
Molecular Formula	C8H14O4
Molecular Weight	174.19 g/mol
Appearance	Colorless clear liquid
Specific Gravity	1.021–1.025 @ 20°C
Refractive Index	1.411–1.415 @ 20°C
Boiling Point	199–201°C @ 760 mmHg
Flash Point	77.00°C (170.00°F)
Vapor Pressure	0.264 mmHg @ 25°C (estimated)
Solubility	Soluble in alcohol

Table 2: Olfactory Properties of the Structurally Similar Diethyl Malonate

Property	Value
Odor Profile	Sweet, fruity, green apple, pineapple, wineyestery.[2][3]
Typical Use Level in Perfume	0.08% - 6.2%, with recommendations up to 10%.[2]
Tenacity on Blotter	Approximately 4 hours.[2]

Applications in Fragrance Formulations

Diethyl methylmalonate is primarily utilized in fragrance compositions to impart a fresh, fruity character. Its profile is particularly suited for:

- Fruity Accords: Enhancing apple, pear, and other non-citrus fruit notes.
- Top Note Modification: Providing a bright and uplifting opening to a fragrance.
- Floral Bouquets: Adding a subtle fruity nuance to white floral and rose compositions.



• Synthetic Intermediate: Acting as a precursor in the synthesis of novel fragrance molecules through reactions such as alkylation and condensation.

Experimental ProtocolsProtocol for Creating a Model Fruity-Floral Accord

This protocol describes the creation of a simple fragrance accord, which is a balanced blend of a few notes that form a unified scent impression. This model demonstrates how **diethyl methylmalonate** can be used to introduce a fruity character.

Materials:

- Diethyl methylmalonate
- Phenethyl alcohol (rose, floral)
- Hedione® (jasmine, diffusive floral)
- Galaxolide® (musk, fixative)
- Perfumer's alcohol (95% ethanol, denatured)
- Glass beakers and stirring rods
- Digital scale (0.001g precision)
- Scent strips

Procedure:

- Prepare Dilutions: For ease of blending, it is advisable to pre-dilute the raw materials in perfumer's alcohol. A 10% dilution is a common starting point.
- Establish the Core: Begin by creating the floral heart of the accord. In a beaker, combine:
 - Phenethyl alcohol: 4 parts
 - Hedione®: 2 parts



- Introduce the Fruity Note: Carefully add **diethyl methylmalonate** to the floral base. Start with a small amount and incrementally increase, evaluating the blend at each step using a scent strip. A starting point could be:
 - Floral Base: 6 parts
 - **Diethyl methylmalonate** (10% dilution): 1 part
- Add a Fixative: To enhance the longevity of the accord, introduce a musk like Galaxolide®.
 - Current Blend: 7 parts
 - Galaxolide® (10% dilution): 2 parts
- Evaluation and Maturation:
 - Dip a scent strip into the final blend. Evaluate the initial impression (top note), the scent after a few minutes (heart), and after several hours (base).
 - Allow the accord to mature in a sealed container for at least 48 hours to allow the ingredients to meld.
 - Re-evaluate and adjust the ratios as needed to achieve the desired balance.

Protocol for Quality Control using GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is essential for verifying the purity and identity of fragrance raw materials like **diethyl methylmalonate**.

Objective: To confirm the identity and purity of a **diethyl methylmalonate** sample.

Instrumentation and Materials:

- Gas chromatograph with a mass selective detector (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., DB-5ms or equivalent)
- Helium (carrier gas)



- Diethyl methylmalonate sample
- Solvent (e.g., ethanol or hexane)
- Reference standard of diethyl methylmalonate (if available)
- MS library with fragrance compounds

Procedure:

- Sample Preparation: Prepare a dilute solution (e.g., 1%) of the **diethyl methylmalonate** sample in the chosen solvent.
- GC-MS Method Setup:
 - Injector Temperature: 250°C
 - Carrier Gas Flow: Constant flow mode (e.g., 1 mL/min)
 - Oven Temperature Program: Start at a low temperature (e.g., 60°C), hold for 1-2 minutes,
 then ramp up to a high temperature (e.g., 280°C) at a rate of 10°C/min.
 - MS Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C
 - Mass Scan Range: 40-350 m/z
- Analysis: Inject a small volume (e.g., $1 \mu L$) of the prepared sample into the GC-MS.
- Data Interpretation:
 - Peak Identification: Compare the retention time of the major peak in the chromatogram with that of a known standard.
 - Mass Spectrum Analysis: Compare the mass spectrum of the major peak with the library spectrum for diethyl methylmalonate. The fragmentation pattern should match.



 Purity Assessment: The area of the main peak relative to the total area of all peaks in the chromatogram provides an estimate of the sample's purity.

Mandatory Visualizations General Olfactory Signal Transduction Pathway

Diethyl methylmalonate, like other volatile odorants, is detected by olfactory receptors in the nasal epithelium. This initiates a signal transduction cascade that results in the perception of smell.



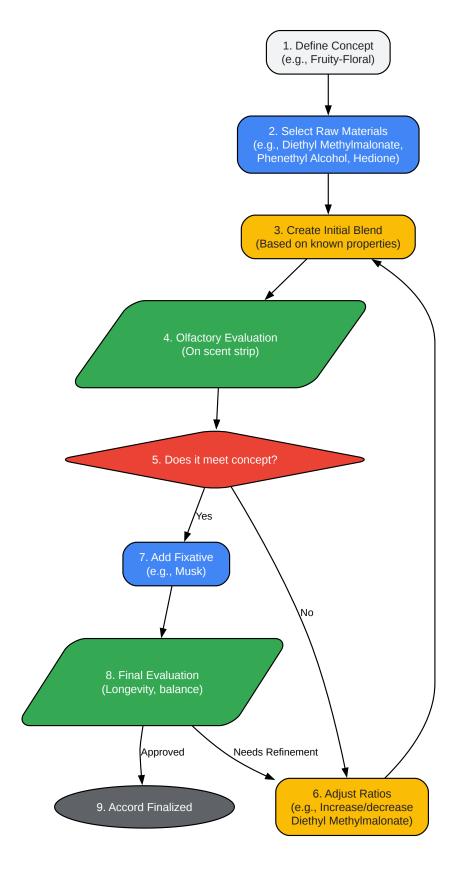
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Caption: General pathway for olfactory signal transduction.[4][5][6]

Experimental Workflow for Fragrance Accord Creation

The process of developing a new fragrance accord involves iterative blending and evaluation.





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Caption: Workflow for creating a fragrance accord.



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